

# comparing MRV-03 with Yuken MBW-03 relief valve

Author: BenchChem Technical Support Team. Date: December 2025



An Objective Comparison of MRV-03 and Yuken MBW-03 Modular Relief Valves for Researchers and Drug Development Professionals

This guide provides a detailed comparison of the MRV-03 and Yuken MBW-03 modular relief valves, intended for researchers, scientists, and drug development professionals who utilize hydraulic systems in their laboratory and manufacturing equipment. The comparison is based on publicly available technical specifications and performance data from the respective manufacturers and distributors.

# **Overview and Functional Principle**

Both the MRV-03 and the Yuken MBW-03 are modular hydraulic relief valves designed to limit the pressure in a hydraulic circuit to a predetermined maximum. They protect system components from overpressurization by diverting excess flow to the tank when the pressure exceeds a set value. These valves are typically used in a "stackable" configuration, mounted between a directional control valve and a standard mounting surface (subplate), which allows for compact and cost-effective hydraulic system design.[1][2]

The fundamental working principle of these valves involves a two-stage, balanced piston design.[1][2] This design ensures stable pressure control across a wide range of flow rates and helps to minimize pressure override, which is the pressure increase above the set pressure required to open the valve fully.



## **Technical Specifications**

The following tables summarize the key quantitative data for the MRV-03 and Yuken MBW-03 relief valves based on their respective datasheets. It is important to note that "MRV-03" is a model designation used by several manufacturers, and specifications can vary slightly between them. The data presented here represents a consolidation of the available information.

Table 1: General Specifications

Specification	MRV-03	Yuken MBW-03
Valve Size	NG10 / D03 / CETOP 5	NG10 / D03 / CETOP 5
Mounting Standard	ISO 4401-03	ISO 4401-AC-05-4-A
Available Configurations	P, A, B, W (A&B) ports[1][2][3]	P, A, B, W (A&B) lines[4][5][6]
Adjustment Options	Hexagon socket screw, Hand knob[7]	Pressure adjustment screw[6]
Body Material	Cast Iron[7]	Not explicitly stated
Internal Components	Hardened Steel[7]	Not explicitly stated

Table 2: Performance Specifications



Performance Metric	MRV-03	Yuken MBW-03
Maximum Operating Pressure	Up to 315 bar (4570 PSI)[7]	31.5 MPa (4570 PSI)[5][6] / 35 MPa (5080 PSI)[9]
Rated / Maximum Flow Rate	70 - 80 L/min (18.5 - 21.1 GPM)[7][10][11]	70 L/min (18.5 GPM)[4][5][6] (some models up to 160 L/min[9])
Pressure Adjustment Ranges	Multiple ranges available, e.g., 8-70 kg/cm <sup>2</sup> , 10-210 kg/cm <sup>2</sup> , 20-350 kg/cm <sup>2</sup> [10]	Multiple ranges available, e.g., 3.5-31.5 MPa (510-4570 PSI) [5][6]
Weight	Approx. 1.5 - 3.9 kg (3.3 - 8.6 lbs) depending on configuration[3][7]	Approx. 3.1 - 3.8 kg (6.8 - 8.4 lbs) depending on configuration[6]

## **Performance Characteristics**

While direct head-to-head experimental data is not available, performance curves from the manufacturers' documentation provide insight into the operational characteristics of each valve.

- MRV-03: Performance graphs for some MRV-03 models show the relationship between pressure and flow rate, as well as the minimum pressure achievable at different flow rates.[1]
   [12] These curves are essential for determining the stability of the valve at low flow conditions and for predicting the pressure override at high flow rates.
- Yuken MBW-03: Yuken provides "Nominal Override Characteristics" curves, which illustrate
  the pressure increase above the set point as the flow rate through the valve increases.[5][6]
  [13] They also offer "Minimum Adjustment Pressure" and "Pressure Drop" curves, which help
  in designing the system to ensure stable operation and to account for pressure losses in the
  return line.[4][13]

## **Experimental Protocols**

To conduct a direct, objective comparison of the MRV-03 and Yuken MBW-03, a standardized testing procedure should be followed. The protocol below outlines a typical method for evaluating the performance of hydraulic relief valves.



Objective: To characterize and compare the static and dynamic performance of the MRV-03 and Yuken MBW-03 relief valves.

#### Materials:

- Hydraulic power unit with a variable displacement pump.
- Test manifold conforming to ISO 4401-03 mounting standards.
- High-precision pressure transducers (at the valve inlet and outlet).
- · Flow meter.
- Thermocouple or temperature sensor for hydraulic fluid.
- Data acquisition system.
- Hydraulic fluid (e.g., ISO VG 32 or 46).
- The relief valves to be tested (MRV-03 and Yuken MBW-03).

#### Methodology:

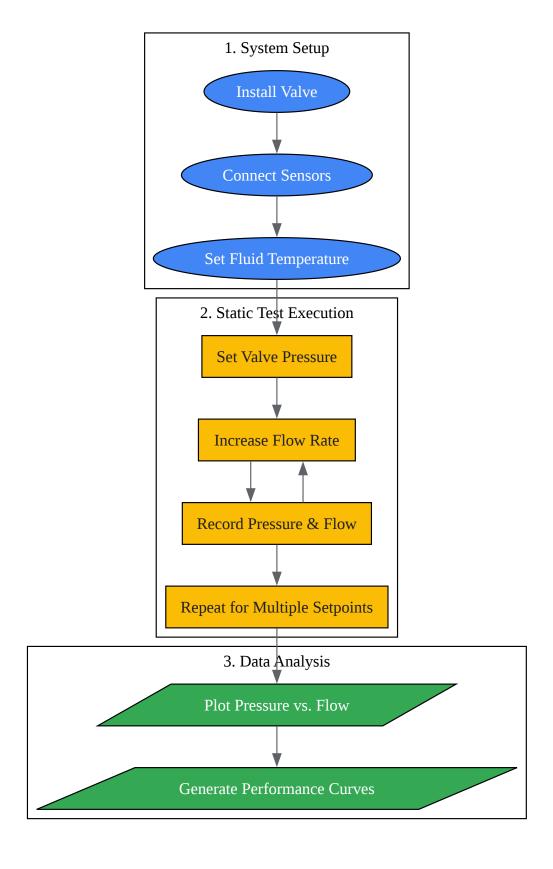
- · System Setup:
  - Install the test valve on the manifold.
  - Place a pressure transducer immediately upstream of the valve's inlet port (P-port for P-line relief) and downstream of the outlet port (T-port).
  - o Install the flow meter in the line leading to the valve's inlet.
  - Ensure the hydraulic fluid is at a constant, specified temperature (e.g., 50°C) for the duration of the test.[11]
- Static Characteristics (Pressure vs. Flow):
  - Set the valve to a specific cracking pressure (e.g., 100 bar).



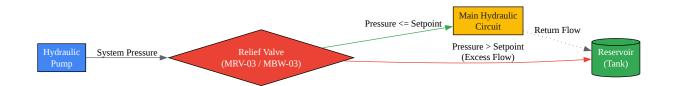
- Slowly increase the flow rate from zero to the valve's maximum rated flow.
- Record the inlet pressure at various flow increments.
- Plot the recorded pressure against the flow rate to generate the pressure override curve.
- Repeat this procedure for several pressure settings (e.g., low, medium, and high points of the valve's adjustment range).
- Stability and Minimum Pressure Test:
  - Set the valve to its minimum pressure setting.
  - Gradually increase the flow rate and observe the pressure for any instabilities or chatter.
  - Record the minimum stable pressure that can be maintained at different flow rates.
- Response Time (Dynamic Characteristics):
  - Use a high-speed directional valve to rapidly introduce a pressure transient to the relief valve.
  - Measure the time it takes for the valve to open and bring the pressure to its set level using the data acquisition system.
  - This test evaluates the valve's ability to react quickly to sudden pressure spikes.

The following diagram illustrates the workflow for the static performance evaluation.









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 To cite this document: BenchChem. [comparing MRV-03 with Yuken MBW-03 relief valve].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14752382#comparing-mrv-03-with-yuken-mbw-03-relief-valve]

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